

comparing synthesis routes for 5-Chloro-2-methyl-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS No.: 1613329-99-9

Cat. No.: B3177416

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Comparative Synthesis Guide: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS No: 1613329-99-9 Target Audience: Medicinal Chemists, Process Development Scientists

Content Type: Technical Comparison & Protocol Guide

Executive Summary & Retrosynthetic Analysis

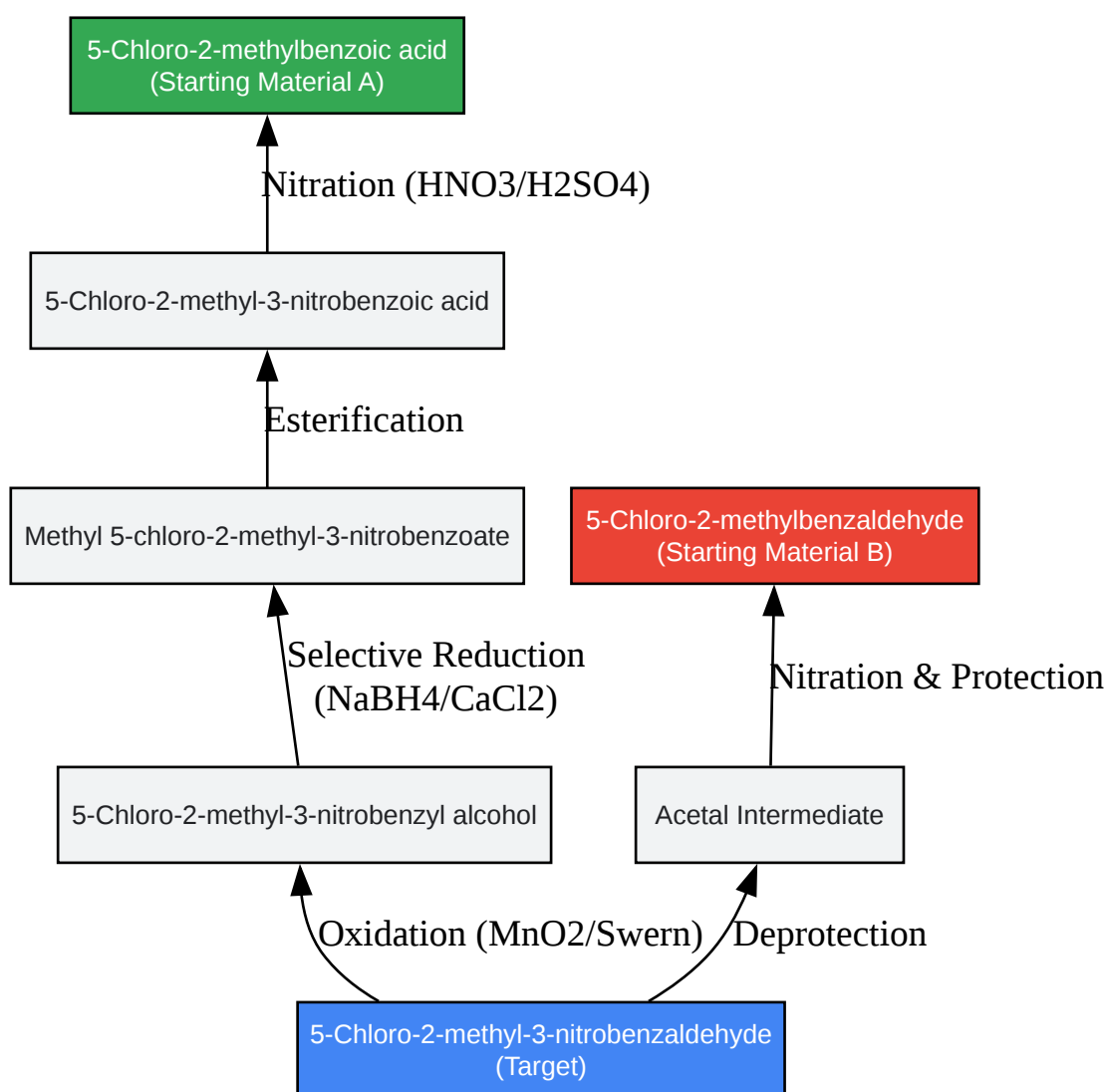
5-Chloro-2-methyl-3-nitrobenzaldehyde is a critical intermediate, notably utilized in the synthesis of poly(ADP-ribose) polymerase (PARP) inhibitors such as Rucaparib. Its structural complexity arises from the dense functionalization of the benzene ring—specifically the contiguous placement of methyl, nitro, and aldehyde groups, with a chlorine atom providing specific steric and electronic properties at the 5-position.

The synthesis of this molecule presents a classic regioselectivity challenge.^[1] The primary difficulty lies in introducing the nitro group at the 3-position (ortho to the methyl, meta to the aldehyde) while preserving the oxidation state of the aldehyde and avoiding dechlorination.

This guide evaluates two primary synthesis routes:

- The "Oxidative Stability" Route (Recommended): Nitration of the corresponding benzoic acid followed by functional group manipulation. This is the industrial standard for scalability and purity.
- The "Direct Functionalization" Route: Direct nitration of the aldehyde or its protected acetal. This offers a shorter step count but suffers from lower yields and higher oxidative by-product formation.

Retrosynthetic Logic Diagram



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Caption: Retrosynthetic analysis showing the robust Acid Route (Green) vs. the riskier Aldehyde Route (Red).

Route Comparison: Technical Deep Dive

Route A: The Benzoic Acid Pathway (Process Standard)

This route utilizes 5-chloro-2-methylbenzoic acid as the starting material. The carboxylic acid group is highly stable under the harsh nitration conditions required to install the nitro group, preventing the over-oxidation issues seen with aldehydes.

- Mechanism: The methyl group (activator) directs ortho/para.^[1] The carboxylic acid (deactivator) directs meta.^[1] The chlorine (deactivator) directs ortho/para.
 - Position 3: Ortho to Methyl, Meta to COOH. (Reinforced).
 - Position 4: Meta to Methyl, Ortho to COOH. (Disfavored).
 - Position 6: Ortho to COOH, Meta to Methyl. (Sterically accessible but electronically less favored than 3 due to Methyl activation).
 - Result: High regioselectivity for the 3-nitro isomer.
- Advantages: Scalable, high purity, avoids "tar" formation common in aldehyde nitration.
- Disadvantages: Requires 3-4 steps (Nitration
Esterification
Reduction
Oxidation).

Route B: Direct Nitration of Aldehyde

This route attempts to nitrate 5-chloro-2-methylbenzaldehyde directly.

- Mechanism: The aldehyde group is a meta-director.^[2]
 - Position 3: Ortho to Methyl, Meta to CHO.

- Risk: The aldehyde proton is susceptible to abstraction by radical species in the nitration mixture, leading to oxidation to the carboxylic acid (reverting to Route A intermediates but with lower yield).
- Optimization: Converting the aldehyde to a diacetate or acetal prior to nitration protects the carbonyl carbon, but adds protection/deprotection steps, negating the "short route" advantage.

Performance Matrix

Feature	Route A (Benzoic Acid)	Route B (Aldehyde)
Overall Yield	45 - 55%	20 - 30%
Regioselectivity	High (>90% 3-nitro)	Moderate (Mixture of 3- and 6-nitro)
Scalability	High (Kg scale proven)	Low (Exotherms/Oxidation issues)
Safety	Controlled Nitration	High risk of runaway oxidation
Step Count	4	1 (Direct) or 3 (Protected)

Detailed Experimental Protocols

Protocol A: The Benzoic Acid Route (Recommended)

Step 1: Nitration

Objective: Synthesize 5-Chloro-2-methyl-3-nitrobenzoic acid.

- Setup: Charge a 3-neck flask with H₂SO₄ (conc., 10 vol) and cool to 0–5°C.
- Dissolution: Add 5-Chloro-2-methylbenzoic acid (1.0 eq) portion-wise, maintaining temperature <10°C.
- Nitration: Add Fuming HNO₃ (1.2 eq) dropwise over 1 hour. Critical: Maintain temp <5°C to prevent dinitration or decarboxylation.
- Reaction: Stir at 0°C for 2 hours. Monitor by HPLC/TLC.

- Quench: Pour mixture onto crushed ice (20 vol). The product precipitates as a solid.[3]
- Isolation: Filter, wash with cold water until pH neutral, and dry.
 - Expected Yield: 85-90%.
 - Appearance: Pale yellow solid.

Step 2: Esterification

Objective: Convert acid to Methyl 5-chloro-2-methyl-3-nitrobenzoate.

- Reaction: Dissolve the Step 1 acid in Methanol (10 vol). Add H_2SO_4 (catalytic, 0.1 eq).
- Reflux: Heat to reflux (65°C) for 6–8 hours.
- Workup: Concentrate solvent, dilute with EtOAc, wash with NaHCO_3 (sat.) to remove unreacted acid. Dry organic layer (MgSO_4) and concentrate.[4]

Step 3: Selective Reduction (The "Chemoselective" Step)

Objective: Reduce Ester to Alcohol without reducing the Nitro group. Note: LiAlH_4 is dangerous here as it reduces nitro groups to azo/amino compounds. Use NaBH_4 .

- Setup: Dissolve Methyl ester (1.0 eq) in THF/MeOH (1:1).
- Addition: Add NaBH_4 (4.0 eq) in portions at 0°C. Optional: Add CaCl_2 or LiCl to enhance reactivity (generating LiBH_4 in situ).
- Stir: Allow to warm to RT and stir for 4 hours.
- Quench: Carefully quench with saturated NH_4Cl solution (gas evolution!).
- Extraction: Extract with EtOAc. The product, 5-Chloro-2-methyl-3-nitrobenzyl alcohol, is obtained after evaporation.

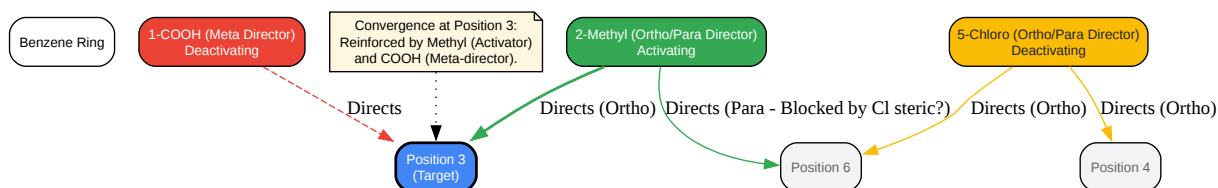
Step 4: Oxidation to Target

Objective: Oxidize Alcohol to Aldehyde.

- Reagent: Activated MnO_2 (10 eq) in Dichloromethane (DCM) or Chloroform.
 - Alternative: Swern Oxidation (Oxalyl chloride/DMSO) for higher purity.
- Procedure: Stir the alcohol with MnO_2 at reflux for 12 hours.
- Filtration: Filter through a Celite pad to remove MnO_2 .
- Purification: Concentrate filtrate. Recrystallize from Hexane/EtOAc if necessary.
 - Final Product: **5-Chloro-2-methyl-3-nitrobenzaldehyde**.

Visualizing the Regioselectivity Logic

Understanding why the nitro group lands at position 3 is vital for troubleshooting.



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Caption: Regiochemical map showing the convergence of directing effects at Position 3.

Safety & Handling

- Nitration Risks: The nitration step is highly exothermic. Accumulation of reagents can lead to thermal runaway. Always follow "addition controlled" protocols.
- Nitro Compounds: The intermediates are potential energetic materials. Do not distill high-nitro-content residues to dryness.

- Reagents: Fuming Nitric Acid is a potent oxidizer and corrosive. MnO_2 is a heavy metal waste hazard; dispose of via solid hazardous waste streams.

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